

commercial availability of 4-Methoxyphenyl trifluoromethanesulfonate

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Compound of Interest

Compound Name: 4-Methoxyphenyl
trifluoromethanesulfonate

Cat. No.: B7805961

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An In-Depth Technical Guide to the Commercial Availability and Application of **4-Methoxyphenyl trifluoromethanesulfonate**

Authored by a Senior Application Scientist

This guide provides researchers, scientists, and drug development professionals with a comprehensive technical overview of **4-Methoxyphenyl trifluoromethanesulfonate** (CAS No. 66107-29-7). Beyond a simple catalog of suppliers, this document delves into the practical considerations of procurement, offers a validated protocol for in-house synthesis, and explores its primary application as a highly effective electrophile in Suzuki-Miyaura cross-coupling reactions.

Chemical Identity and Physicochemical Properties

4-Methoxyphenyl trifluoromethanesulfonate, commonly referred to as 4-methoxyphenyl triflate, is a versatile organic reagent. Its structure features a triflate (-OTf) group, which is an excellent leaving group, attached to an anisole ring. This inherent reactivity makes it a superior alternative to traditional aryl halides in many catalytic processes.

Property	Value
CAS Number	66107-29-7
Molecular Formula	C ₈ H ₇ F ₃ O ₄ S
Molecular Weight	256.20 g/mol [1][2]
Appearance	Colorless to light yellow/orange clear liquid[3][4]
Boiling Point	125 °C at 18 mmHg[4]
Density	1.416 g/cm ³ [4]
Refractive Index	1.454[4]
Synonyms	Trifluoromethanesulfonic acid 4-methoxyphenyl ester, 4-Methoxyphenyl triflate[1][2][3]
InChI Key	XSTNIRWDULKNJE-UHFFFAOYSA-N[1]

Commercial Availability and Procurement Strategy

4-Methoxyphenyl trifluoromethanesulfonate is readily available from numerous chemical suppliers, catering to a range of purity requirements and scales, from milligrams for initial screening to kilograms for pilot studies.

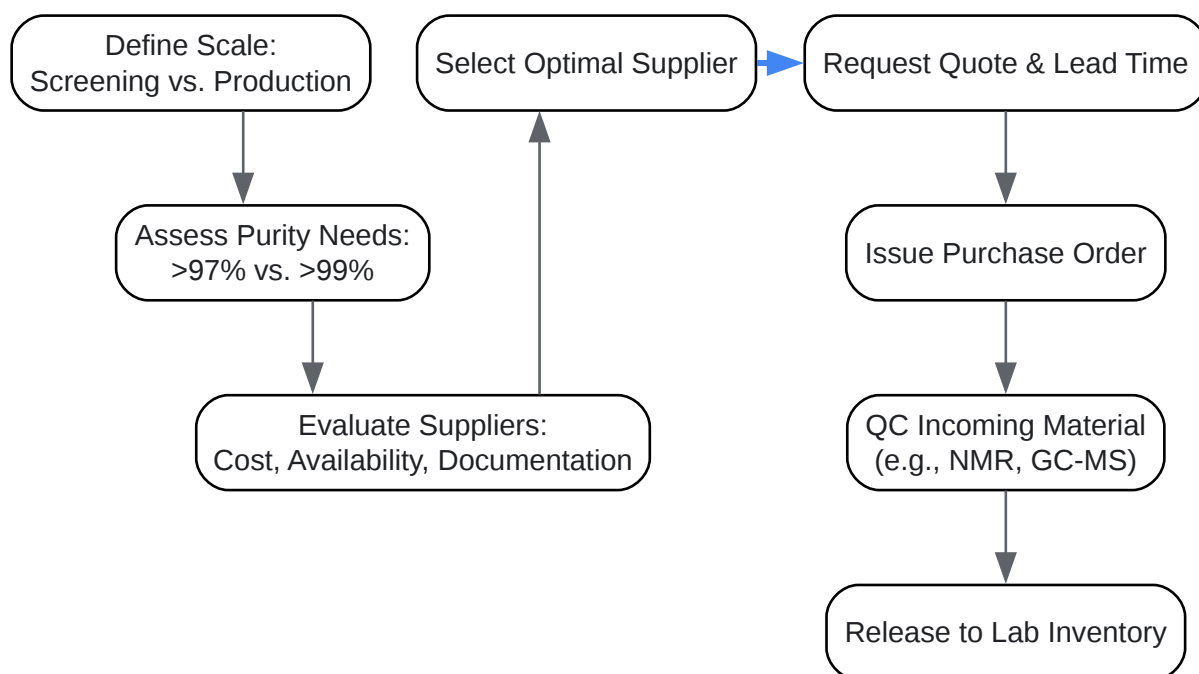
Major Commercial Suppliers

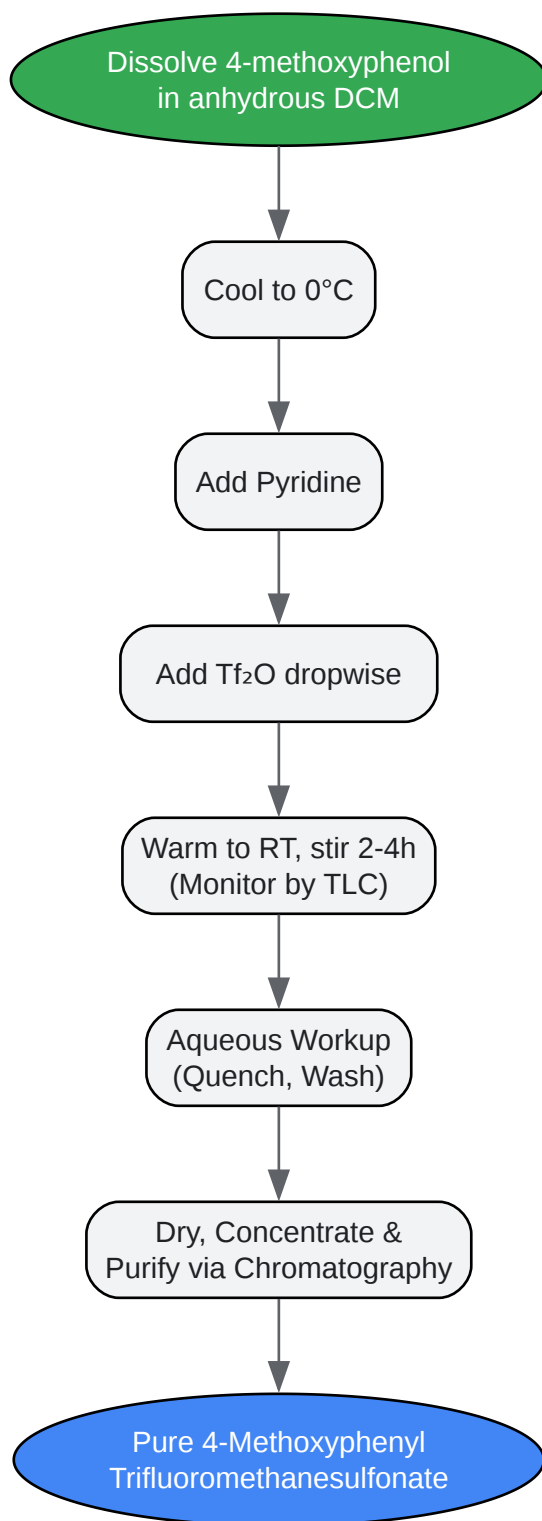
The following table summarizes the offerings from several key suppliers. Purity and available quantities are subject to change, and direct consultation with the supplier for the latest information is recommended.

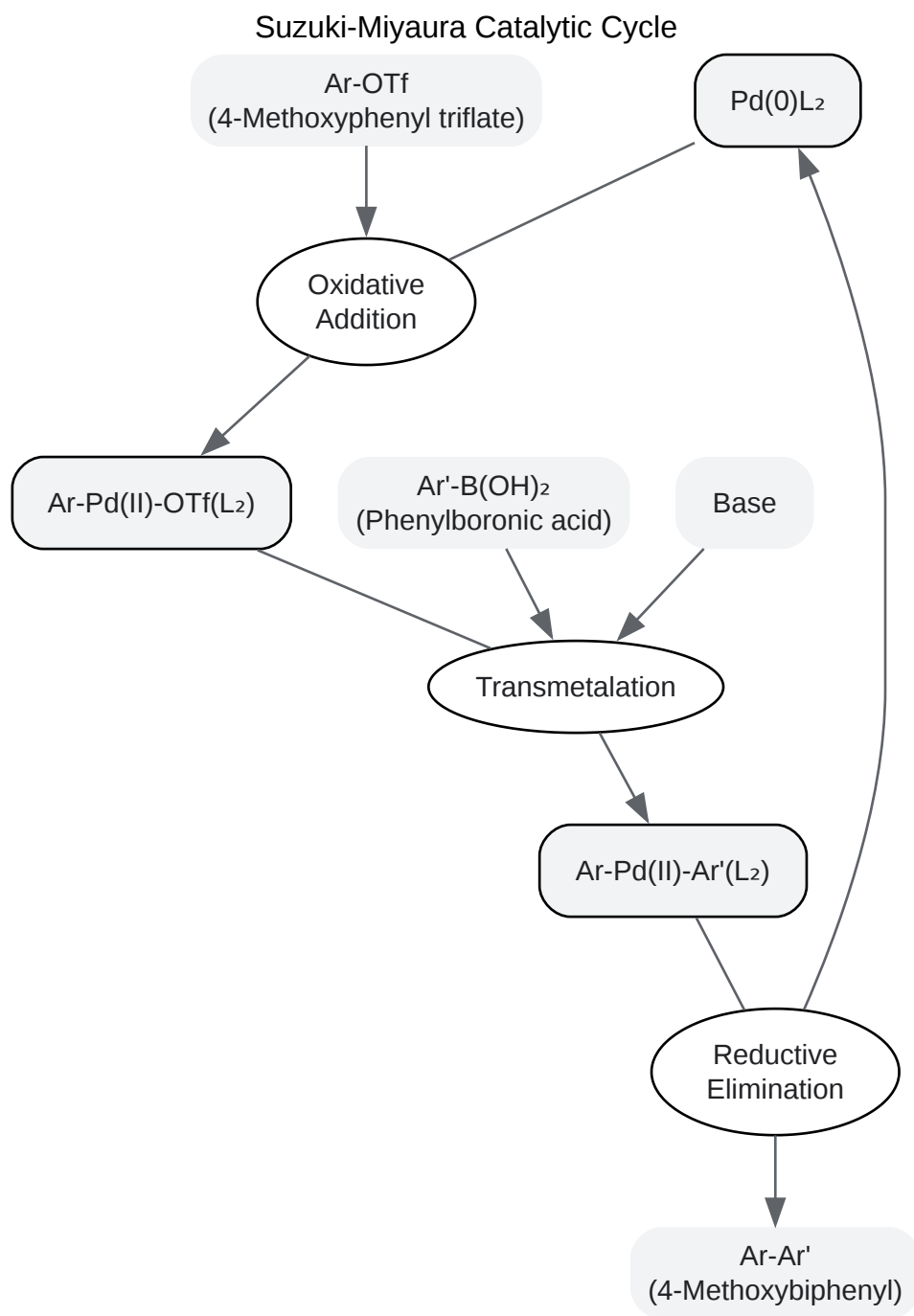
Supplier	Typical Purity	Common Grades & Quantities
TCI Chemicals	>97.0% (GC)[3]	Research grade (e.g., 5g, 25g). Bulk quantities available upon request.[3]
Sigma-Aldrich	97%	Research grade.
J&K Scientific	98%	Research grade.[1]
Aladdin Scientific	>97.0% (GC)	Offered in various sizes from 200mg to 100g and bulk.[2]
Apollo Scientific	Not specified	Supplier of fine chemicals.[5]

Procurement Workflow: A Scientist's Decision Matrix

Choosing the right supplier and grade is a critical first step. The decision process involves balancing purity, cost, and availability against the demands of the specific application.







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